

Thermochemical Analysis of (S)-2-Ethoxy-3-(4-hydroxy-phenyl)-propionic Acid

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Compound of Interest

Compound Name: (S)-2-Ethoxy-3-(4-hydroxy-phenyl)-propionic acid

CAS No.: 325793-65-5

Cat. No.: B043089

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Executive Summary & Molecular Context[1]

(S)-2-Ethoxy-3-(4-hydroxy-phenyl)-propionic acid (often abbreviated as EEHP or related to the Tesaglitazar/Ragaglitazar intermediate class) represents a critical scaffold in the synthesis of PPAR

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agonists. Its structural complexity—featuring a chiral center at the

-position, an ether linkage, and a carboxylic acid moiety—presents unique thermochemical challenges.

For drug development professionals, the thermal profile of this molecule is not merely about melting points; it is a proxy for enantiomeric purity, polymorphic stability, and process safety.

This guide moves beyond basic characterization, providing a rigorous, self-validating framework for analyzing EEHP. We focus on three critical domains:

- Solid-State Thermodynamics: Differentiating enantiotropic polymorphs and determining absolute purity via DSC.
- Reaction Calorimetry: Managing the exothermic risks of the Williamson ether synthesis used to generate the ethoxy side chain.
- Thermal Stability: Defining the safe operating window (SOW) prior to decarboxylation.

Solid-State Thermodynamic Profiling (DSC/TGA)

The Purity-Melting Point Relationship

For chiral acids like EEHP, the melting point is heavily suppressed by impurities, particularly the (R)-enantiomer. We utilize Differential Scanning Calorimetry (DSC) not just for identification, but for purity determination using the van't Hoff equation.

Scientific Rationale: Traditional HPLC is necessary for enantiomeric excess (ee) determination, but DSC provides a rapid "whole-sample" purity metric that accounts for inorganic salts and solvent residues that HPLC might miss or elute in the void volume.

Protocol: DSC Purity Determination

- Instrument: Heat Flux DSC (e.g., TA Instruments Q2000 or Mettler Toledo DSC 3+).
- Sample Mass: 2–4 mg (Keep low to minimize thermal lag, but high enough for bulk representation).
- Pan: Hermetically sealed Aluminum (Al) pan with a pinhole (to allow volatile escape only if solvent entrapment is suspected; otherwise, sealed to prevent sublimation).
- Atmosphere: Dry Nitrogen (50 mL/min).
- Ramp Rate: 1°C/min or 2°C/min.
 - Note: Slow heating rates are mandatory for purity determination to ensure equilibrium melting. Fast rates (10°C/min) will artificially broaden the peak.

Data Interpretation (The van't Hoff Plot): The purity is calculated by plotting

(sample temperature) against the fraction melted (

).

- : Melting point of 100% pure substance.
- : Mole fraction of impurity.
- : Enthalpy of fusion.

Thermal Gravimetric Analysis (TGA)

EEHP is prone to decarboxylation at elevated temperatures due to the electron-donating ethoxy group facilitating the cleavage of the carboxyl bond.

Critical TGA Thresholds:

Temperature Range	Expected Event	Interpretation
RT – 100°C	Mass Loss < 0.5%	Surface moisture.
100°C – 140°C	Mass Loss 1-5%	Solvates (e.g., Ethanol/Water from crystallization).

| > 170°C | Onset of Mass Loss | Decarboxylation/Decomposition. |

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Warning: Never rely on DSC alone for melting points above 160°C without cross-referencing TGA. An endotherm accompanied by mass loss is decomposition, not melting.

Reaction Safety & Calorimetry (The Synthesis Risk)

The synthesis of EEHP typically involves the alkylation of 3-(4-hydroxyphenyl)-2-hydroxypropionic acid derivatives or the displacement of 2-halo acids. The Williamson ether synthesis step (introduction of the ethoxy group) is the primary thermal hazard.

The Exotherm Profile

The reaction between the phenoxide/alkoxide and ethyl halide/sulfate is highly exothermic.

In a batch reactor, this energy release can trigger a thermal runaway if the cooling capacity is exceeded.

Protocol: RC1 (Reaction Calorimetry) Assessment

To scale this process safely, you must determine the Adiabatic Temperature Rise ().

- Calibration: Perform electrical calibration of the reactor heat transfer coefficient ().
- Isothermal Mode: Run the alkylation at the target process temperature (e.g., 50°C).
- Dosing Control: Add the alkylating agent (Ethyl Bromide/Iodide) slowly.
- Measurement: Record (instantaneous heat flow).

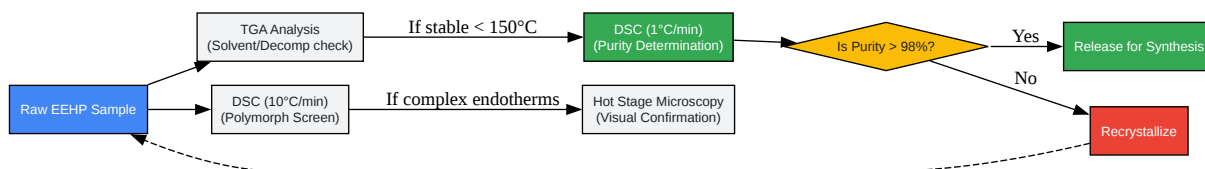
Calculation of

- :
- If , the process is considered critical. Emergency cooling or dosing-controlled (semi-batch) protocols are mandatory.

Visualization: Analytical & Safety Workflows

Solid-State Characterization Workflow

This diagram outlines the logical flow for characterizing the solid EEHP intermediate.

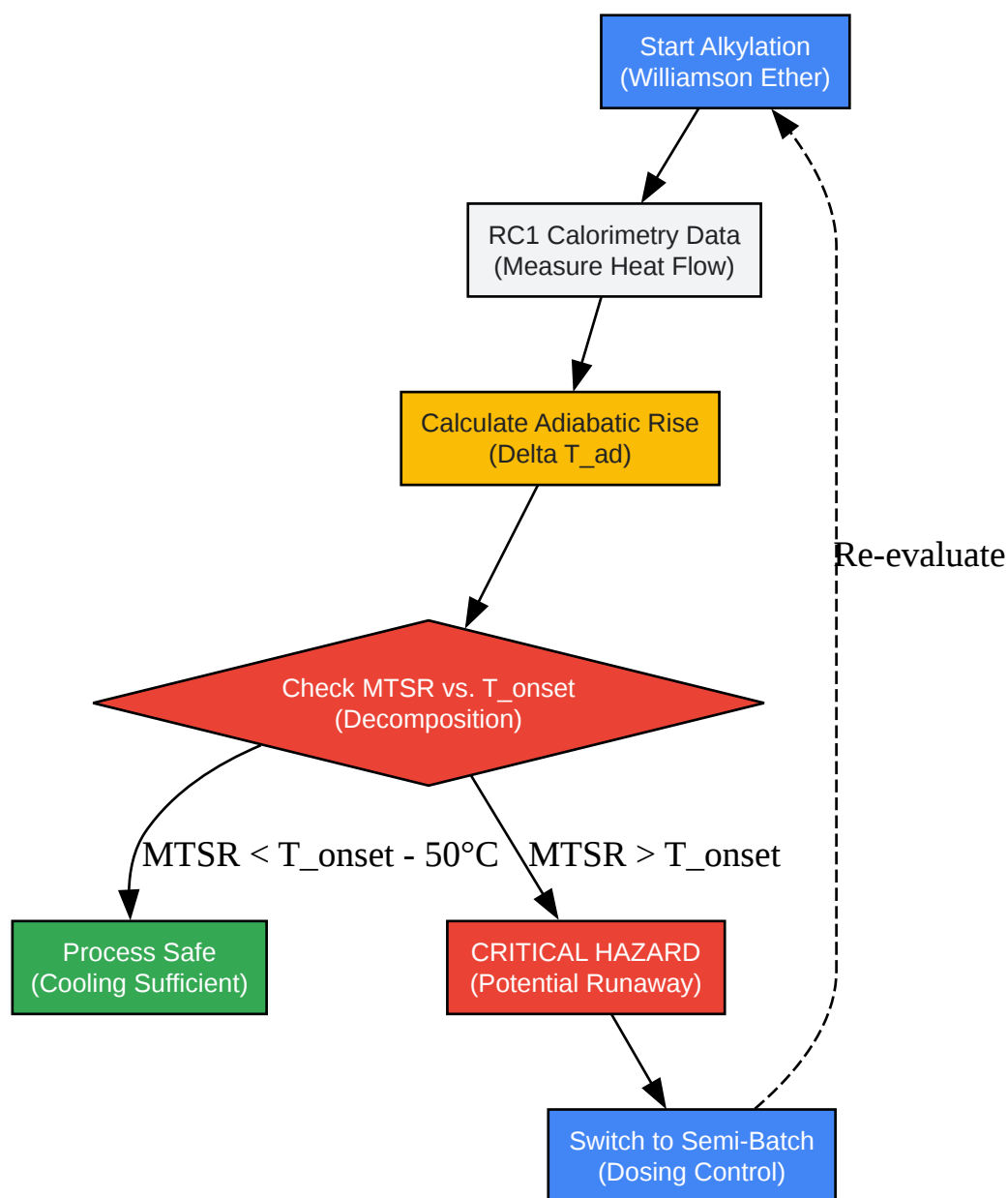


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Figure 1: Decision tree for the thermal characterization of EEHP, prioritizing stability checks (TGA) before purity analysis.

Process Safety Logic (Alkylation Step)

This diagram illustrates the safety control loop for the exothermic synthesis step.



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Figure 2: Safety assessment logic. MTSR (Maximum Temperature of Synthesis Reaction) must remain below the decomposition onset temperature.

Detailed Experimental Protocols

Protocol: Determination of Enantiotropic Polymorphism

EEHP can exist in multiple crystal forms. Distinguishing between enantiotropic (reversible transition) and monotropic (irreversible) polymorphs is vital for storage stability.

- Preparation: Load two DSC pans with the same sample batch.
- Heating Cycle 1: Heat Pan A from 25°C to melting () at 10°C/min. Record the enthalpy of fusion ().
- Cooling: Cool Pan A back to 25°C to recrystallize.
- Heating Cycle 2: Re-heat Pan A.
 - Observation: If the melting point shifts or a new endotherm appears, a polymorph transition occurred.
- Solubility Rule (Burger-Ramberger):
 - If the higher melting form has the lower heat of fusion, the system is likely enantiotropic.
 - If the higher melting form has the higher heat of fusion, the system is likely monotropic.

Protocol: Solubility Thermodynamics (Van't Hoff Solubility)

For the chiral resolution step (separating S from R), knowing the temperature-dependent solubility is crucial.

- Slurry Preparation: Prepare saturated solutions of EEHP in various solvents (Ethanol, IPA, Ethyl Acetate) at 20°C, 30°C, 40°C, and 50°C.
- Equilibration: Stir for 24 hours.
- Filtration & HPLC: Filter supernatant and analyze concentration ().
- Plot:
vs

- The slope of this line gives

- Insight: A steep slope indicates high temperature sensitivity, ideal for cooling crystallization.

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Sources

- 1. Propanoic acid, 3-ethoxy-, ethyl ester [\[webbook.nist.gov\]](https://webbook.nist.gov)
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